

An In-depth Technical Guide to the Solubility of Manganese Lactate

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Compound of Interest

Compound Name: *Manganese lactate*

Cat. No.: *B1605795*

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For researchers, scientists, and professionals in drug development, a thorough understanding of the solubility of active pharmaceutical ingredients and excipients is fundamental.

Manganese lactate, a salt of manganese and lactic acid, is utilized in various applications, including as a nutrient and dietary supplement. This technical guide provides a comprehensive overview of the solubility of **manganese lactate** in different solvents, details established experimental protocols for its determination, and presents a logical workflow for solubility assessment.

Solubility of Manganese Lactate

Manganese lactate is generally described as a light pink crystalline solid that is soluble in water and ethanol.^{[1][2][3]} It commonly exists in hydrated forms, typically as a dihydrate or trihydrate.^{[1][2]} The solubility of the dihydrate in water at 25°C is at least 10 g/100 mL.^{[2][4]} For the trihydrate, the solubility in water at 20°C is reported to be in the range of 10 to 100 g/L.^[5] While qualitatively known to be soluble in ethanol, specific quantitative data in this and other organic solvents like methanol and dimethyl sulfoxide (DMSO) is not readily available in published literature.

Quantitative Solubility Data

The following table summarizes the available quantitative data for the solubility of **manganese lactate**. It is important to note that for many common organic solvents, precise solubility values have not been formally documented.

Solvent	Formula	Temperature (°C)	Solubility	Form	Citation
Water	H ₂ O	25	≥ 10 g/100 mL	Dihydrate	[2] [4]
Water	H ₂ O	20	10 - 100 g/L	Trihydrate	[5]
Ethanol	C ₂ H ₅ OH	Not Specified	Soluble	Not Specified	[1] [2]
Methanol	CH ₃ OH	Not Specified	No Data Available	Not Specified	
Dimethyl Sulfoxide	(CH ₃) ₂ SO	Not Specified	No Data Available	Not Specified	

Experimental Protocols for Solubility Determination

The determination of the solubility of a compound like **manganese lactate** can be carried out using standardized methods. The OECD Guideline 105 and the US EPA OPPTS 830.7840 provide a robust framework for this purpose. For a substance like **manganese lactate**, which has a solubility greater than 10⁻² g/L, the "Flask Method" is the recommended approach.

Principle of the Flask Method

The flask method involves dissolving the test substance in a solvent at a specific temperature until equilibrium is reached, resulting in a saturated solution. The concentration of the substance in the saturated solution is then determined analytically, providing the solubility value.

Detailed Methodology

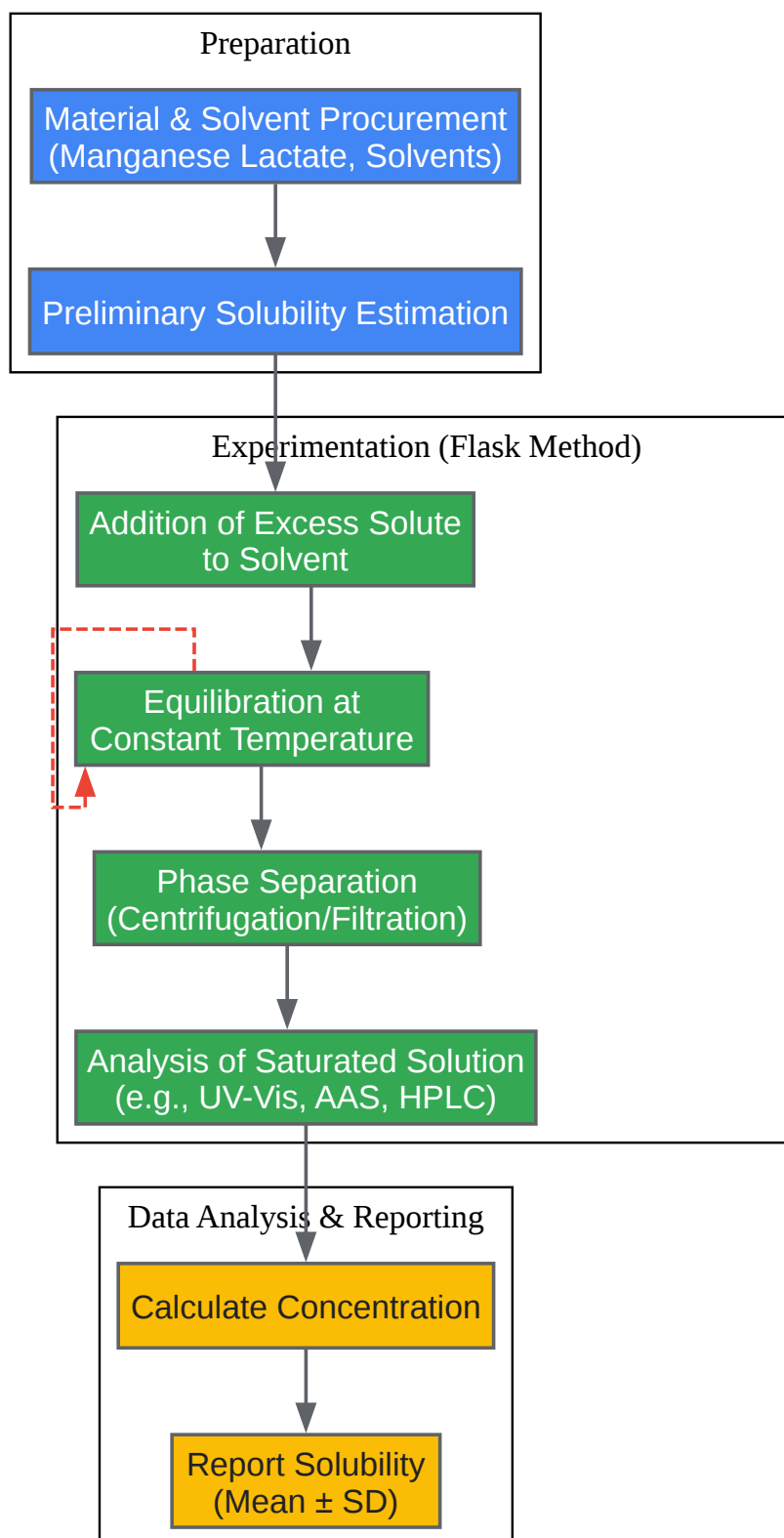
- Preliminary Test:
 - A preliminary test is conducted to estimate the approximate solubility. This helps in determining the appropriate amount of substance and the time required to reach equilibrium for the definitive test.

- A coarse measurement can be made by adding the substance in stepwise amounts to a known volume of the solvent until a precipitate is observed.
- Apparatus and Reagents:
 - Constant temperature bath or shaker with temperature control (e.g., 25 ± 0.5 °C).
 - Volumetric flasks.
 - Analytical balance.
 - Centrifuge or filtration apparatus (with filters that do not interact with the substance or solvent).
 - A suitable analytical instrument for quantifying the concentration of **manganese lactate** in solution (e.g., UV-Vis spectrophotometer, atomic absorption spectrometer, or HPLC).
 - **Manganese lactate** (of known purity).
 - Solvent of interest (e.g., deionized water, absolute ethanol).
- Procedure:
 - An excess amount of **manganese lactate**, as determined from the preliminary test, is added to a known volume of the solvent in a flask.
 - The flask is then agitated in a constant temperature bath for a sufficient period to reach equilibrium. A minimum of 24 hours is often recommended, but the exact time should be informed by the preliminary test. It is advisable to take measurements at different time points (e.g., 24, 48, and 72 hours) to ensure that equilibrium has been established (i.e., the concentration no longer changes with time).
 - After reaching equilibrium, the mixture is allowed to stand at the test temperature to allow for the separation of the undissolved solid.
 - The saturated solution is then separated from the solid phase by centrifugation or filtration. Care must be taken to maintain the temperature during this step to avoid changes in solubility.

- The concentration of **manganese lactate** in the clear supernatant or filtrate is then determined using a validated analytical method.
- The experiment should be performed in triplicate to ensure the reliability of the results.
- Data Analysis and Reporting:
 - The solubility is reported as the average concentration from the triplicate measurements, expressed in units such as g/L, mg/mL, or mol/L.
 - The report should include the test substance's identity and purity, the solvent used, the experimental temperature, the analytical method employed, and the individual and mean solubility values with their standard deviation.

Visualization of Experimental Workflow

The logical flow of determining the solubility of **manganese lactate** using the flask method is depicted in the following diagram.



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Workflow for Solubility Determination.

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